

CRP & Hs-CRP Storage Stability: Frequently Asked Questions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: C-Reactive Protein (CRP) (77-82)

Cat. No.: S1793723

[Get Quote](#)

- **Is Hs-CRP stable in long-term archived serum?** Yes, multiple studies confirm that Hs-CRP is highly stable in human serum stored at **-80°C for extended periods**. One study found **no significant change** in Hs-CRP concentrations after **7-11 years** of storage, demonstrating excellent concordance between fresh and long-term archived samples [1]. A 2025 preprint also reported that **CRP levels did not decrease significantly** after five years of storage at -80°C [2].
- **What about stability in plasma?** Evidence is somewhat mixed. While one study using transgenic rat models showed CRP in plasma and serum remained stable for at least three months at various temperatures [3], another long-term (13.8 years) study in human plasma reported that **CRP values increased significantly after storage** [4]. This suggests that serum may be the more reliable matrix for ultra-long-term archival studies.
- **How do freeze-thaw cycles affect CRP?** CRP is generally resilient. One study concluded that CRP remained stable through multiple freeze-thaw cycles [4], and a commercial laboratory protocol indicates it is stable for up to **three freeze-thaw cycles** [5].
- **What are the short-term stability conditions?** For short-term handling prior to long-term storage, samples are stable for:
 - **7 days at room temperature** [5]
 - **14 days refrigerated** [5]

For a quick comparison, here is a summary of key stability findings:

Storage Condition	Stability Duration	Key Finding	Sample Type	Citation
Long-term -80°C	Up to 11 years	No significant change	Human Serum	[1]
Long-term -80°C	5 years	No significant decrease	Human Serum	[2]
Long-term -80°C	13.8 years	Significant increase	Human Plasma	[4]
Short-term	7 days	Stable	Serum/Plasma	[5]
Refrigerated	14 days	Stable	Serum/Plasma	[5]
Freeze-Thaw Cycles	3 cycles	Stable	Serum/Plasma	[5]

CRP Stability Troubleshooting Guide

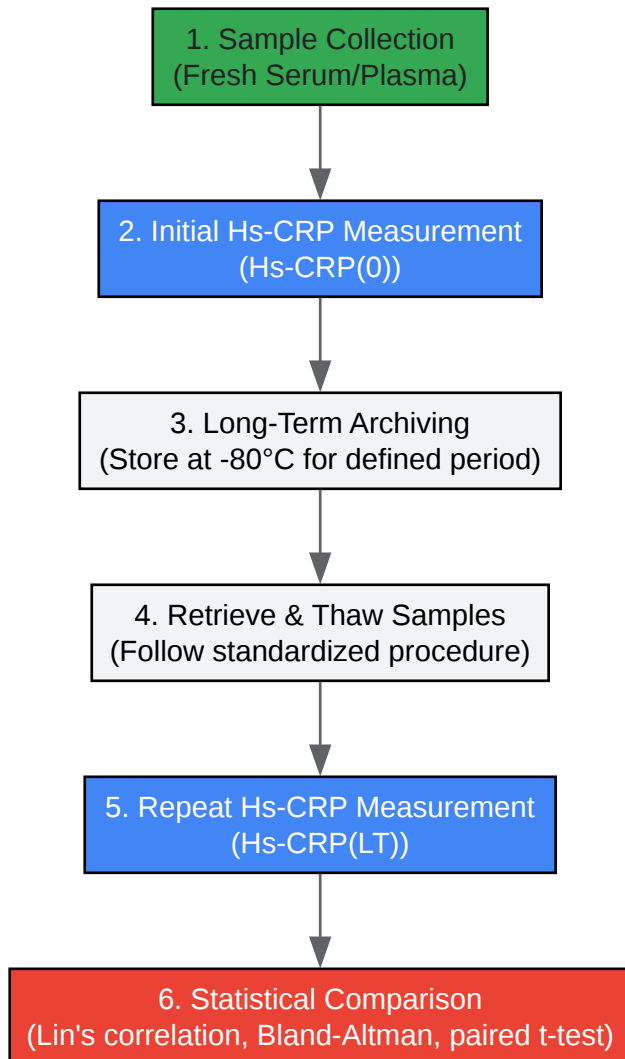
Despite its general stability, being aware of potential pitfalls is crucial for data integrity.

Issue	Possible Cause	Solution & Preventive Measures
-------	----------------	--------------------------------

| **Inconsistent/Inaccurate results in long-term study** | 1. Use of plasma instead of serum for very long storage [4]. 2. Improper sample handling before freezing. | Standardize on **serum** for long-term biobanking. Ensure blood is centrifuged and serum/plasma is separated from cells promptly after collection [4]. | | **Instability in working solutions (low concentration)** | (Based on general protein stability research) Repeated freeze-thaw cycles of low-concentration protein solutions can cause significant degradation [6]. | **Aliquot samples** to avoid multiple freeze-thaw cycles. For low-concentration working solutions, prepare fresh or store for short periods at 4°C [6]. | | **High background or variability in ELISA** | 1. Inconsistent washing or pipetting [7]. 2. Plate sealing or contamination issues [7]. | Follow ELISA protocols meticulously. Use fresh, single-use plate sealers. Ensure all reagents are well-mixed and pipettes are calibrated [7]. | | **Out-of-range results in ELISA** | 1. Analyte concentration too high or low [7]. 2. Sample contains particulate matter [7]. | Centrifuge samples before analysis. Optimize sample dilution factors to fit the assay's standard curve [7]. |

Experimental Protocol: Verifying CRP Stability in Archived Samples

The following workflow outlines the methodology used in key studies to establish CRP stability [1] [4]. You can use this as a template to validate stability in your own sample bank.



[Click to download full resolution via product page](#)

Key Methodology Details:

- **Sample Prep:** Collect blood and separate serum/plasma by centrifugation within 2 hours of collection [4]. Aliquot to avoid repeated freeze-thaw cycles.
- **Initial Measurement:** Perform baseline Hs-CRP measurement on fresh or freshly frozen samples using a standardized, high-sensitivity assay (e.g., latex particle-enhanced immunoassay) [1] [4].

- **Archiving:** Store aliquots at a consistent **-80°C**.
- **Follow-up Measurement:** After the desired storage period, thaw samples and re-measure Hs-CRP using the **same assay and protocol** as the baseline measurement [1].
- **Statistical Analysis:** Use statistical methods like **Lin's concordance correlation coefficient** and **Bland-Altman analysis** to assess agreement between fresh and archived measurements. A paired t-test can check for significant mean differences [1].

Key Takeaways for Researchers

- **For Biobanking:** **Serum** is the preferred sample type for long-term CRP studies, showing remarkable stability at **-80°C** for over a decade [1] [2].
- **For Experimental Design:** Always **aliquot samples** to minimize freeze-thaw cycles. Meticulous documentation of storage time and temperature is critical.
- **For Assay Quality:** Adhere strictly to ELISA protocols, paying close attention to washing, pipetting, and the use of fresh reagents to avoid technical variability that can mask true stability profiles [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. High sensitivity C-reactive protein (Hs- CRP) remains highly stable in... [pubmed.ncbi.nlm.nih.gov]
2. Impact of Serum Sample on the Storage of TRAIL... | medRxiv Stability [medrxiv.org]
3. Multimeric Stability of Human C-reactive Protein in... | PLOS One [journals.plos.org]
4. Comparison of C-reactive Protein Levels between Serum ... [pmc.ncbi.nlm.nih.gov]
5. C-Reactive Protein (CRP), High Sensitivity (Cardiac Risk ... [labcorp.com]
6. Effect of storage conditions on the stability of recombinant ... [pmc.ncbi.nlm.nih.gov]
7. 101 ELISA Troubleshooting Tips for Research in 2024 [assaygenie.com]

To cite this document: Smolecule. [CRP & Hs-CRP Storage Stability: Frequently Asked Questions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1793723#crp->

sample-collection-storage-stability-issues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com